

N,N-dimethyl-3-phenylpropan-1-amine molecular formula and weight

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Compound of Interest

Compound Name: *N,N-dimethyl-3-phenylpropan-1-amine*

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An In-depth Technical Guide to N,N-dimethyl-3-phenylpropan-1-amine

This guide provides a comprehensive overview of the chemical and physical properties of **N,N-dimethyl-3-phenylpropan-1-amine**, including its molecular formula and weight. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physicochemical Properties

N,N-dimethyl-3-phenylpropan-1-amine is a tertiary amine with a phenylpropyl substituent. Its key quantitative properties are summarized in the table below.

Property	Value
Molecular Formula	C ₁₁ H ₁₇ N ^{[1][2]}
Molecular Weight	163.26 g/mol ^[2]
Monoisotopic Mass	163.1361 g/mol ^[1]
Topological Polar Surface Area	3.2 Å² ^[1]
Rotatable Bond Count	4 ^[1]
Heavy Atom Count	12 ^[1]
Complexity	104 ^[1]
LogP (Octanol/Water)	2.73 ^[2]

Experimental Protocols

A common and effective method for the synthesis of **N,N-dimethyl-3-phenylpropan-1-amine** is through the reductive amination of 3-phenylpropanal with dimethylamine. This process typically involves two main steps: the formation of an intermediate iminium ion, followed by its reduction to the final amine.

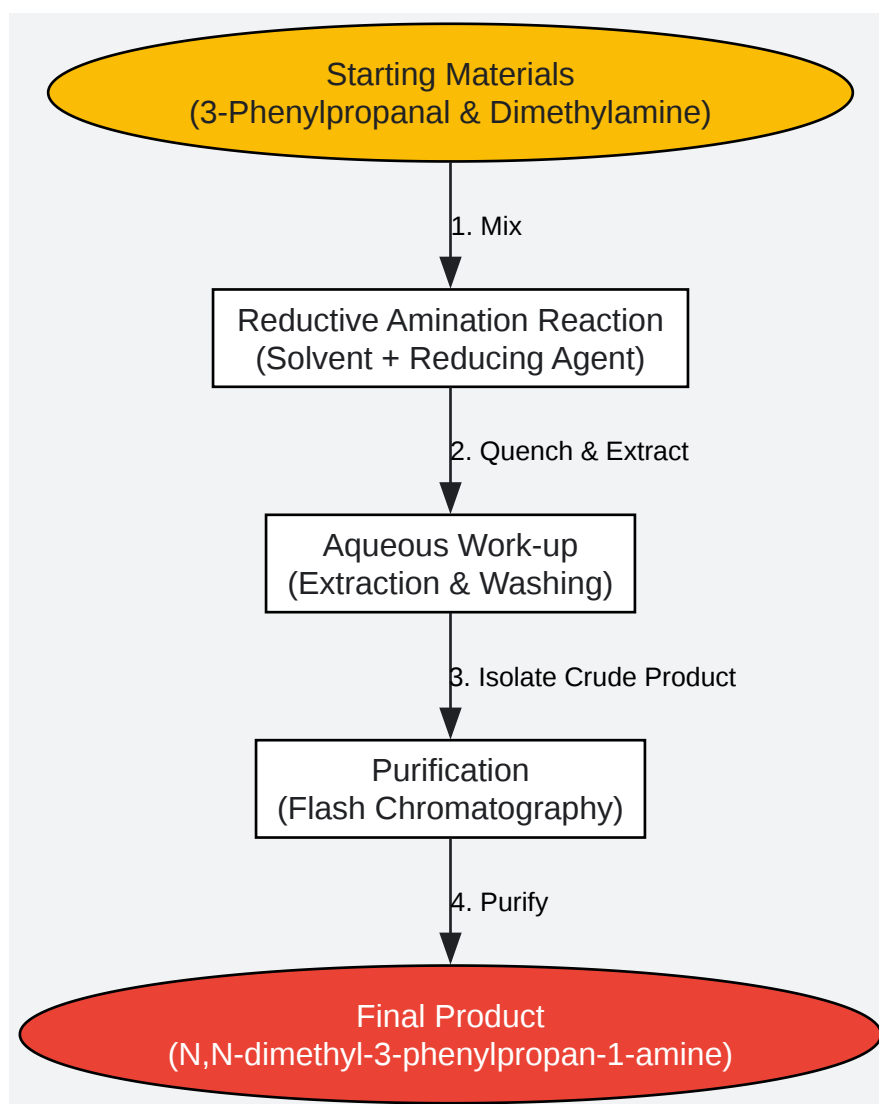
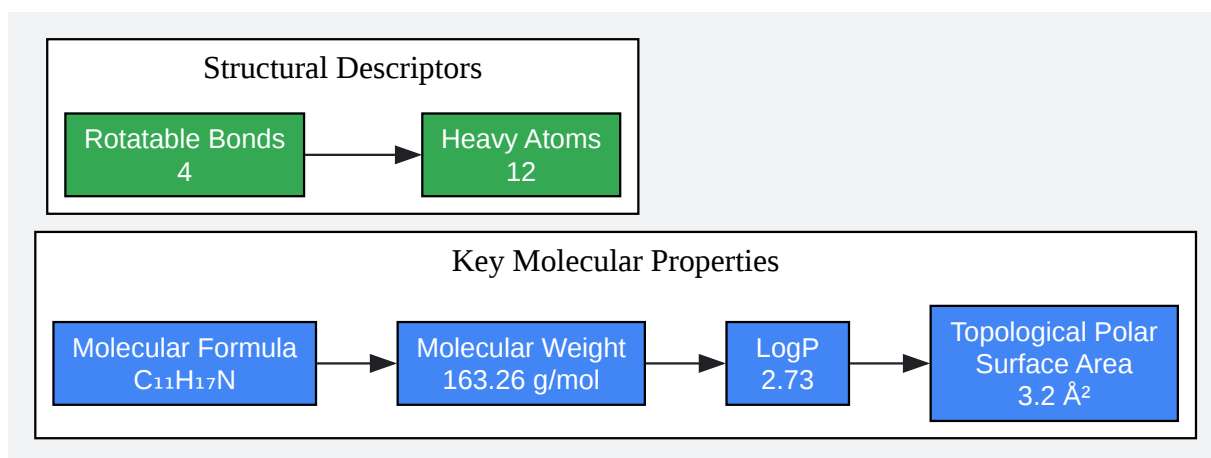
Synthetic Procedure: Reductive Amination

- Reaction Setup:** To a stirred solution of 3-phenylpropanal (1.0 equivalent) in a suitable solvent such as methanol or ethanol, add a solution of dimethylamine (2.0 equivalents, typically as a solution in a compatible solvent). The reaction is often carried out at room temperature.
- Iminium Ion Formation:** The mixture is stirred for a period to allow for the formation of the intermediate iminium ion. The progress of this step can be monitored by techniques such as Thin Layer Chromatography (TLC).
- Reduction:** A reducing agent, such as sodium borohydride (NaBH₄) or sodium triacetoxyborohydride (NaBH(OAc)₃), is added portion-wise to the reaction mixture. The temperature should be controlled during this exothermic step, often by using an ice bath.

- **Work-up:** Once the reaction is complete, the solvent is typically removed under reduced pressure. The residue is then taken up in an organic solvent (e.g., ethyl acetate) and washed with water and brine to remove any inorganic byproducts.
- **Purification:** The organic layer is dried over an anhydrous salt like sodium sulfate, filtered, and the solvent is evaporated. The crude product can then be purified by flash chromatography on silica gel to yield the pure **N,N-dimethyl-3-phenylpropan-1-amine**.

Illustrative Diagrams

The following diagrams illustrate the key molecular properties and a plausible synthetic workflow for **N,N-dimethyl-3-phenylpropan-1-amine**.



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